

Technical Guide: Ozenoxacin-d3 (Hydrochloride)

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Compound of Interest

Compound Name: Ozenoxacin-d3 (hydrochloride)

Cat. No.: B12405208

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Executive Summary

Ozenoxacin-d3 (hydrochloride) is the stable isotope-labeled (SIL) analog of Ozenoxacin, a novel non-fluorinated quinolone antibiotic.^[1] It serves as the critical Internal Standard (IS) in bioanalytical workflows, specifically Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).^{[1][2]}

In the context of drug development and pharmacokinetic (PK) profiling, Ozenoxacin-d3 is engineered to possess identical physicochemical properties to the parent drug—retention time, pKa, and extraction recovery—while carrying a distinct mass signature (+3 Da). This mass shift allows for the precise correction of matrix effects, ionization suppression, and procedural errors during the quantification of Ozenoxacin in complex biological matrices (plasma, skin homogenates).

Chemical & Physical Characterization^{[1][3][4][5][6][7][8]}

Identity and Structure

Ozenoxacin-d3 is structurally identical to Ozenoxacin, with three hydrogen atoms replaced by deuterium (

H).[1] These isotopes are typically incorporated into a metabolically stable methyl group (e.g., the N-methyl group on the aminopyridine moiety) to prevent back-exchange during analysis.[1]

Property	Specification
Compound Name	Ozenoxacin-d3 (hydrochloride)
Synonyms	T-3912-d3 hydrochloride
Parent Drug Class	Non-fluorinated Quinolone Antibiotic
Chemical Formula	
Molecular Weight	~366.43 g/mol (Free base) / ~402.9 g/mol (HCl salt)
Solubility	Soluble in DMSO, Methanol; Slightly soluble in Water
Appearance	Off-white to pale yellow solid
Isotopic Purity	Deuterium enrichment

Structural Visualization

The following diagram illustrates the core quinolone scaffold and the logical sites for isotopic labeling (typically the methylamino group).

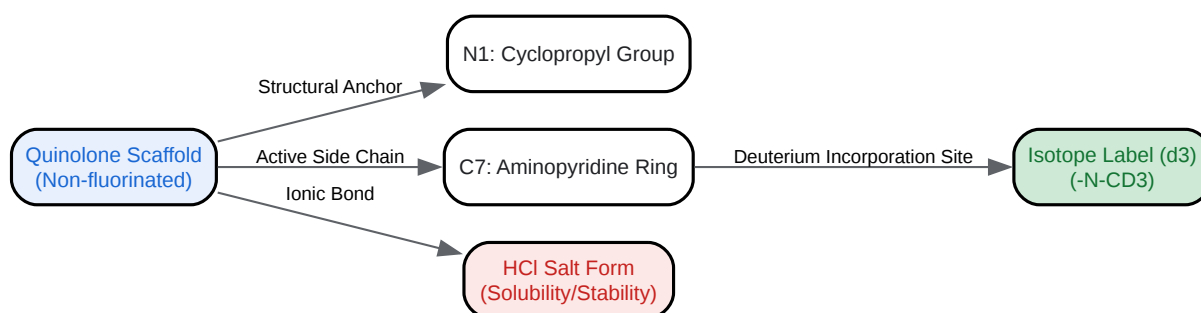


Fig 1. Structural composition of Ozenoxacin-d3 HCl showing the labeling site.

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Mechanism of Action (Parent Drug Context)

To understand the bioanalytical target, one must understand the pharmacology. Ozenoxacin is a bactericidal agent that targets bacterial DNA replication enzymes.[1][3][4][5][6][7][8] Unlike older fluoroquinolones, it lacks the C-6 fluorine atom, which alters its safety profile and resistance mechanisms.

Target Enzymes:

- DNA Gyrase (Topoisomerase II): Responsible for introducing negative supercoils into DNA. [1]
- Topoisomerase IV: Responsible for decatenating (separating) daughter chromosomes after replication.[1][4][5]

Ozenoxacin exhibits a dual-target mechanism, inhibiting both enzymes simultaneously at low concentrations, which reduces the probability of resistance development.

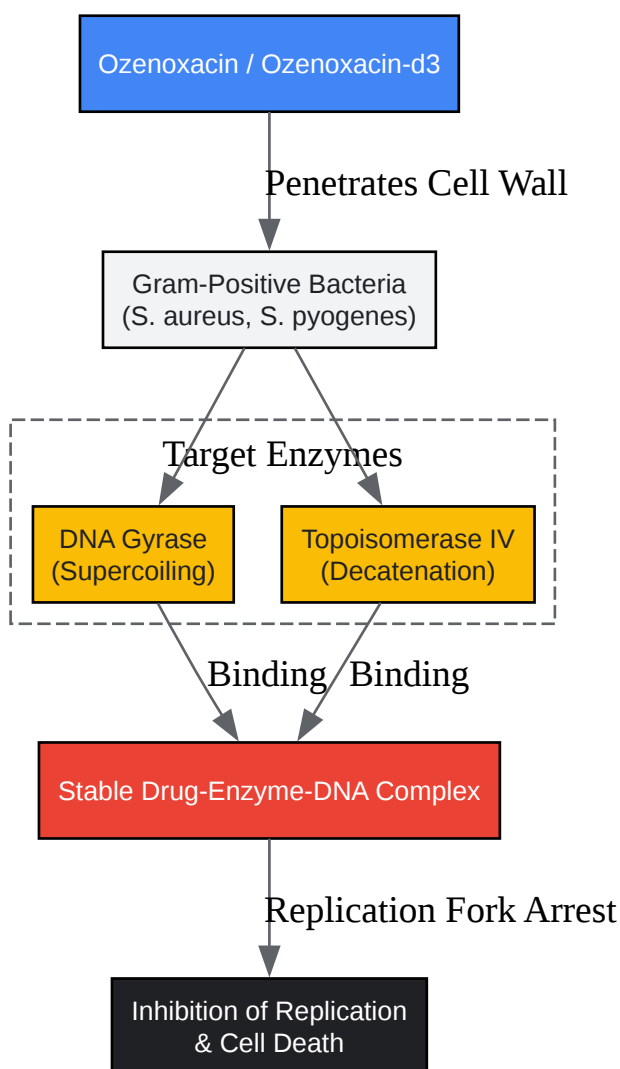


Fig 2. Dual-target mechanism of action for Ozenoxacin.

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[1][6][9][11][15]

Bioanalytical Application: LC-MS/MS Quantification

The primary utility of Ozenoxacin-d3 is as an Internal Standard (IS) in pharmacokinetic studies.

[1] The following protocol outlines a validated workflow for quantifying Ozenoxacin in human plasma or skin homogenates.

Why Ozenoxacin-d3?

- **Matrix Effect Compensation:** Biological matrices (e.g., skin tissue) contain phospholipids that suppress ionization. Ozenoxacin-d3 co-elutes with the analyte, experiencing the exact same suppression, allowing the ratio (Analyte/IS) to remain accurate.
- **Extraction Efficiency:** It corrects for analyte loss during protein precipitation or Solid Phase Extraction (SPE).[\[1\]](#)

Experimental Protocol (Recommended)

A. Stock Solution Preparation:

- Dissolve Ozenoxacin-d3 HCl in DMSO to create a 1.0 mg/mL primary stock.[\[1\]](#)
- Prepare a working IS solution (e.g., 500 ng/mL) in Methanol:Water (50:50).

B. Sample Preparation (Protein Precipitation):

- **Aliquot:** Transfer 50 μ L of biological sample (plasma/homogenate) to a centrifuge tube.
- **IS Addition:** Add 20 μ L of Ozenoxacin-d3 working solution. Vortex for 10 seconds.[\[1\]](#)
- **Precipitation:** Add 200 μ L of Acetonitrile (cold). Vortex for 1 min.
- **Centrifugation:** Centrifuge at 10,000 x g for 10 min at 4°C.
- **Supernatant:** Transfer supernatant to an autosampler vial.

C. LC-MS/MS Conditions:

Parameter	Setting
Column	C18 Reverse Phase (e.g., Kinetex 2.6µm, 50 x 2.1 mm)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	5% B to 95% B over 3.0 min
Flow Rate	0.4 mL/min
Ionization	ESI Positive Mode (+)
MRM Transition (Analyte)	m/z 364.2 → 346.2 (Quantifier)
MRM Transition (IS)	m/z 367.2 → 349.2 (Ozenoxacin-d3)

Note: The mass shift of +3 Da in the precursor and product ions confirms the stability of the label.

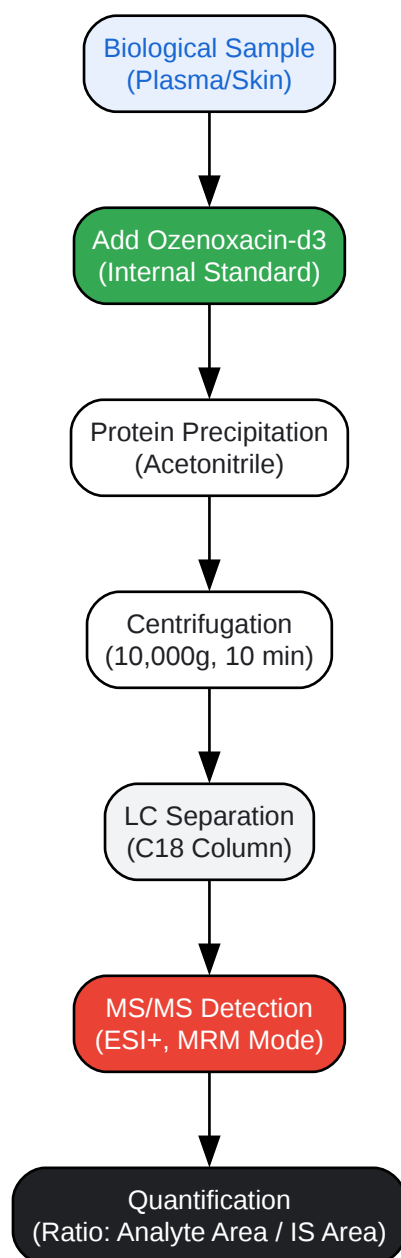


Fig 3. LC-MS/MS Bioanalytical Workflow using Ozenoxacin-d3.

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Stability and Handling

- Storage: Store solid powder at -20°C. Protect from light and moisture.
- Solution Stability: Stock solutions in DMSO are typically stable for 1-3 months at -20°C.[1]

- Safety: Treat as a bioactive quinolone.[1] Wear PPE (gloves, goggles).[9] Refer to the Safety Data Sheet (SDS) for H302 (Harmful if swallowed) and H315 (Skin irritation) hazards.[9]

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